

Technical Guide: Solubility Profiling & Solvent Selection for 4-Hydroxy-3-(hydroxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-(hydroxymethyl)benzaldehyde

CAS No.: 54030-32-9

Cat. No.: B105225

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CAS: 54030-32-9 | Synonyms: Salbutamol Impurity Q, 3-hydroxymethyl-4-hydroxybenzaldehyde

Executive Summary

In the pharmaceutical development of adrenergic agonists like Salbutamol, the control of process-related impurities is critical. **4-Hydroxy-3-(hydroxymethyl)benzaldehyde** (Impurity Q) represents a significant challenge due to its structural similarity to precursors and degradation products. While extensive thermodynamic data exists for its analog 4-hydroxybenzaldehyde, specific mole-fraction solubility data for the hydroxymethyl derivative is sparse in open literature.

This guide provides a first-principles approach to the solubility of this compound. It synthesizes comparative physicochemical analysis, theoretical thermodynamic modeling, and a rigorous Standard Operating Procedure (SOP) for empirical determination. This framework enables researchers to design effective crystallization and purification strategies.

Physicochemical Profile & Structural Analysis[1]

To predict solubility behavior, we must first analyze the solute's molecular interaction potential.

Property	Value / Description	Impact on Solubility
Molecular Formula	C ₈ H ₈ O ₃	Moderate molecular weight (152.15 g/mol) favors dissolution in small-molecule solvents.
Physical State	Pale Yellow/White Solid	Crystalline lattice energy must be overcome by solvation enthalpy.
Melting Point	142–145 °C	High MP indicates strong intermolecular lattice forces (H-bonding).
LogP (Predicted)	~0.5 – 0.8	Low lipophilicity; affinity for polar protic/aprotic solvents.
H-Bond Donors	2 (Phenolic -OH, Aliphatic -OH)	High capacity for solvent interaction; reduces solubility in non-polar alkanes.
H-Bond Acceptors	3 (Aldehyde C=O, 2 -OH)	Excellent solubility in H-bond donor solvents (Alcohols).

Structural Impact: The Hydroxymethyl Effect

Unlike 4-hydroxybenzaldehyde, this molecule possesses a hydroxymethyl group (-CH₂OH) at the meta position.[1]

- **Increased Polarity:** The added -OH group increases the polar surface area (PSA), making the compound significantly more soluble in water and alcohols than its methylated analog (Vanillin).
- **Intramolecular H-Bonding:** Potential exists for hydrogen bonding between the phenolic hydrogen and the hydroxymethyl oxygen, which can stabilize the molecule but slightly

reduce its availability to interact with solvents.

Solubility Landscape: Comparative Analysis

Due to the lack of specific mole-fraction datasets, we utilize Comparative Analog Analysis using 4-hydroxybenzaldehyde (4-HBA) as a baseline, adjusted for the increased polarity of the hydroxymethyl group.

Predicted Solubility Tiers

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, NMP	Very High	Strong dipole-dipole interactions disruption of solute lattice; H-bond acceptance from solute.
Polar Protic	Methanol, Ethanol, Isopropanol	High	"Like dissolves like." Solvent donates H-bonds to aldehyde/alcohol groups. Solubility increases with Temperature (T).
Esters/Ketones	Ethyl Acetate, Acetone	Moderate	Good solvation via dipole interactions, but lacks H-bond donation capability.
Ethers	THF, 1,4-Dioxane	Moderate	Moderate polarity; useful as co-solvents.
Non-Polar	Hexane, Toluene, Chloroform	Very Low	Inability to break the solute's strong H-bond network.

Critical Insight for Purification

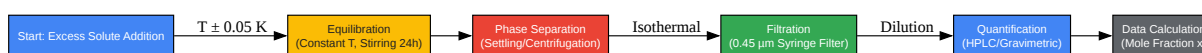
The significant solubility differential between Water (Low/Moderate) and Methanol (High) suggests that a Cooling Crystallization from Methanol/Water mixtures or Anti-solvent Crystallization (adding water to a methanol solution) is the optimal purification strategy.

Experimental Protocol: Isothermal Saturation Method

Standard Operating Procedure (SOP)

Since specific literature values are unavailable, researchers must generate self-validated data. This protocol uses the Isothermal Saturation Method, the gold standard for solid-liquid equilibrium (SLE) determination.

Workflow Diagram (DOT)



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Caption: Step-by-step workflow for the Isothermal Saturation Method to determine mole fraction solubility.

Detailed Methodology

- Preparation: Add excess **4-Hydroxy-3-(hydroxymethyl)benzaldehyde** to 10 mL of the target solvent in a jacketed glass vessel.
- Equilibration: Stir continuously at the target temperature (e.g., 298.15 K) for 24–48 hours.
Validation: Ensure solid phase remains present throughout.
- Sampling: Stop stirring and allow phases to settle for 2 hours.
- Filtration: Withdraw the supernatant using a pre-heated syringe filter (0.45 µm PTFE) to prevent precipitation during transfer.
- Quantification:

- Gravimetric: Evaporate solvent from a weighed aliquot and dry residue to constant mass.
- HPLC: Dilute aliquot with mobile phase and analyze against a standard curve (UV detection at ~280 nm).
- Calculation: Determine mole fraction solubility (x_1) using:
$$x_1 = \frac{m_1}{m_1 + \frac{m_2}{M_2}}$$
Where m_1 and M_1 are mass and molar mass of solute, and m_2 and M_2 are for the solvent.

Thermodynamic Modeling Framework

Once experimental data is obtained, it should be correlated using thermodynamic models to allow for interpolation and process scale-up.

The Modified Apelblat Equation

This semi-empirical model is highly effective for correlating solubility (x_1)

with temperature (T)

for benzaldehyde derivatives:

- A, B, C: Empirical parameters derived from regression analysis.
- Application: Use this model to predict the Metastable Zone Width (MSZW) for crystallization processes.

Hansen Solubility Parameters (HSP)

To select alternative solvents without experimentation, calculate the "Distance" (D)

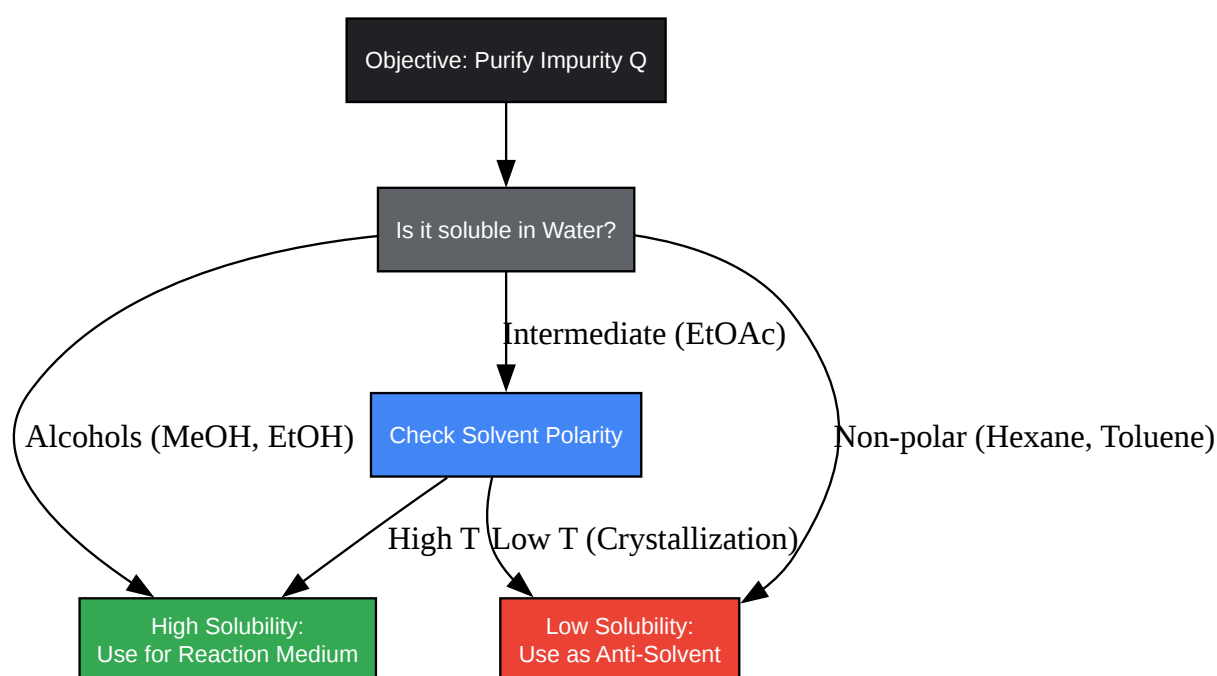
between the solute (1) and solvent (2):

- (Dispersion): Similar for most organics.

- (Polar): High for this compound due to aldehyde/hydroxyls.
- (Hydrogen Bonding): Critical parameter. Solvents with close to the solute's value (estimated ~20-25 MPa) will maximize solubility.

Solvent Selection Logic for Purification

The following decision tree aids in selecting solvents for extraction vs. crystallization.



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Caption: Logic flow for selecting solvents based on solubility behavior and process objective.

References

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Sources

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